

Pyraclofos formulation for experimental field trials

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Pyraclofos*
CAS No.: 77458-01-6
Cat. No.: B1212952

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Application Note: **Pyraclofos** Formulation & Experimental Field Trial Protocols

Part 1: Executive Summary & Chemical Profile

Pyraclofos (CAS No. 77458-01-6) is an organophosphate insecticide primarily used to control lepidopteran larvae, coleopteran pests, and mites. Like other phosphorothioates, it acts as a potent inhibitor of acetylcholinesterase (AChE) in the synaptic cleft of the target pest.

For experimental field trials, the active ingredient (AI) is rarely applied in its technical grade (TC) form due to poor water solubility and handling risks. The industry standard for field evaluation is the Emulsifiable Concentrate (EC). This guide details the formulation of a stable **Pyraclofos** 500 g/L EC and the subsequent field trial methodology.

Physicochemical Constraints

- Lipophilicity (LogP): High (> 3.0). Requires aromatic solvents.
- Hydrolysis: Susceptible to degradation in alkaline conditions. Formulation pH must be buffered or maintained slightly acidic (pH 5–6).

- Photostability: Moderate. Field trials require precise timing to minimize UV degradation before canopy penetration.

Part 2: Formulation Protocol (Pyraclofos 50% EC)

Objective: Create a thermodynamically unstable but kinetically stable emulsion that spontaneously disperses in water upon dilution in the spray tank.

Ingredients & Rationale

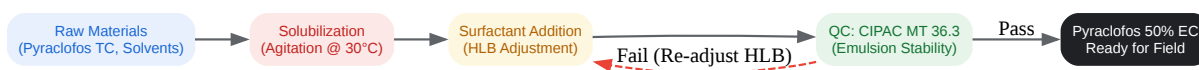
Component Category	Ingredient Example	Function	Concentration (% w/w)
Active Ingredient	Pyraclofos Technical (95% Purity)	Toxicant	52.6% (to target 50% a.i.)
Primary Solvent	Aromatic 150 (Solvesso 150)	Dissolves the lipophilic AI; high flash point for safety.	35 - 40%
Co-Solvent	Cyclohexanone	Prevents crystallization at low temps; improves polarity.	5 - 10%
Emulsifier A (Anionic)	Ca-DDBS (Calcium Dodecylbenzene Sulfonate)	Provides electrostatic stabilization.	3 - 5%
Emulsifier B (Non-ionic)	Castor Oil Ethoxylate (40 EO)	Provides steric stabilization; ensures bloom in water.	2 - 4%

Step-by-Step Manufacturing Workflow

- Solubilization:
 - Charge the reaction vessel with Aromatic 150 and Cyclohexanone.
 - Begin slow agitation (200 RPM).

- Add **Pyraclofos** Technical slowly. Maintain temperature at 25–30°C. Do not heat excessively as OPs can degrade.
- Emulsification Adjustment (The HLB Balance):
 - Add Ca-DDBS and Castor Oil Ethoxylate.
 - Expert Insight: The ratio of Anionic/Non-ionic is critical. For **Pyraclofos**, a system HLB of ~12–13 is usually optimal. If the emulsion creams (oil rises) in water, increase the non-ionic component.
- Filtration & QC:
 - Filter through a 1-micron cartridge to remove impurities.
 - CIPAC MT 36.3 Test: Dilute 5mL of formulation in 95mL standard water. Invert 30 times. Result must be a stable, milky-white emulsion with no oil separation after 2 hours.

Formulation Process Visualization



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Figure 1: Critical path for the synthesis of **Pyraclofos** Emulsifiable Concentrate (EC).

Part 3: Experimental Field Trial Protocol

Objective: Determine the biological efficacy of the formulated **Pyraclofos** 50% EC against a target pest (e.g., *Plutella xylostella* on Cabbage) under field conditions.

Experimental Design (RCBD)

To ensure statistical validity, use a Randomized Complete Block Design (RCBD).

- Plot Size: 20 m² (4 rows x 5m length).

- Replicates: 4 blocks (replicates) per treatment.
- Buffer Zone: 1m between plots to prevent spray drift contamination.

Treatment List

Trt No.	Treatment Name	Dosage (a.i. g/ha)	Application Vol. (L/ha)
T1	Pyraclofos 50% EC (Low)	250	400
T2	Pyraclofos 50% EC (Medium)	500	400
T3	Pyraclofos 50% EC (High)	750	400
T4	Reference Standard (e.g., Chlorpyrifos)	Label Rate	400
T5	Untreated Control (Water only)	0	400

Application Methodology

- Calibration: Use a CO2-pressurized backpack sprayer calibrated to 3 bar pressure. Use hollow-cone nozzles for maximum canopy penetration.
- Timing: Apply at the economic threshold (e.g., >5 larvae/plant).
- Met Conditions: Wind speed < 3 m/s; Temperature < 28°C; No rain forecast for 6 hours.

Assessment & Data Collection

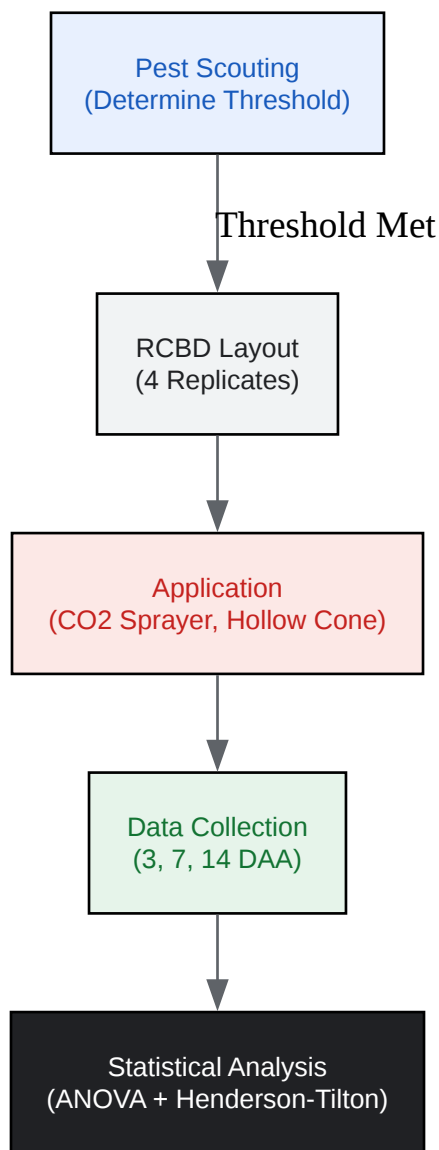
- Sampling: Select 10 plants randomly per plot (excluding border rows).
- Count: Live larvae count at Pre-spray, 3 days after application (3 DAA), 7 DAA, and 14 DAA.
- Calculation: Use Henderson-Tilton's Formula for efficacy:

Where

= Treated after,

= Control before, etc.

Field Trial Logic Flow



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Figure 2: Workflow for conducting the efficacy field trial.

Part 4: Safety & Toxicology (HSE)

Warning: **Pyraclofos** is a cholinesterase inhibitor.

- Handling: Full PPE (Nitrile gloves, respirator, face shield) is mandatory during formulation and application.
- Antidote: Atropine Sulfate. Keep available on-site during field trials.
- Disposal: Triple rinse empty containers. Pour rinsate into the spray tank. Do not contaminate water sources; **Pyraclofos** is toxic to aquatic organisms.

Part 5: References

- Food and Agriculture Organization (FAO). (2022). Manual on development and use of FAO and WHO specifications for pesticides. [\[Link\]](#)
- European and Mediterranean Plant Protection Organization (EPPO). (2012). PP 1/152(4) Design and analysis of efficacy evaluation trials. [\[Link\]](#)
- Collaborative International Pesticides Analytical Council (CIPAC). (2020). MT 36.3 Emulsion Characteristics of Emulsifiable Concentrates. [\[Link\]](#)
- MacBean, C. (Ed.). (2012). The Pesticide Manual: A World Compendium (16th ed.). British Crop Production Council. (Standard Reference Text).
- To cite this document: BenchChem. [\[Pyraclofos formulation for experimental field trials\]](#). BenchChem, [2026]. [\[Online PDF\]](#). Available at: [\[https://www.benchchem.com/product/b1212952/docs#pyraclofos-formulation-for-experimental-field-trials\]](https://www.benchchem.com/product/b1212952/docs#pyraclofos-formulation-for-experimental-field-trials)

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